

Iodocycloheptane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Iodocycloheptane*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties and a plausible synthetic route for **iodocycloheptane**. Due to the limited availability of direct experimental data for this specific compound, this guide leverages data from closely related structures and established chemical principles to offer a comprehensive resource for laboratory and research applications.

Core Physical Properties

The physical characteristics of **iodocycloheptane** are essential for its application in synthesis and drug design. While experimental data is sparse, the following table summarizes the available information and provides context through comparison with analogous cycloalkanes.

Property	Iodocycloheptane	Iodocyclohexane (for comparison)	Iodocyclopentane (for comparison)
Molecular Formula	$C_7H_{13}I$ [1]	$C_6H_{11}I$	C_5H_9I [2]
Molecular Weight	224.08 g/mol [1]	210.06 g/mol	196.03 g/mol [2]
Boiling Point	56-57 °C at 2 Torr	80-81 °C at 20 mmHg	166.5 °C [2]
Melting Point	Data not available	Data not available	166.5 °C [2]
Density	Data not available	1.624 g/mL at 25 °C	1.1754 g/cm ³ at 0 °C [2]
Refractive Index	Data not available	n _{20/D} 1.5441	n _{20/D} 1.549 [2]
Solubility	Predicted to be soluble in common organic solvents (e.g., dichloromethane, ether, acetone) and insoluble in water.	Soluble in ethanol, ether, acetone.	Data not available

Synthesis of Iodocycloheptane

A plausible and efficient method for the synthesis of **iodocycloheptane** is the electrophilic addition of hydrogen iodide (HI) to cycloheptene. This reaction proceeds through the formation of a carbocation intermediate upon the protonation of the double bond, which is subsequently attacked by the iodide ion.

Experimental Protocol: Hydroiodination of Cycloheptene

This protocol is adapted from established procedures for the hydroiodination of alkenes.

Materials:

- Cycloheptene
- Hydroiodic acid (HI), 57% in water

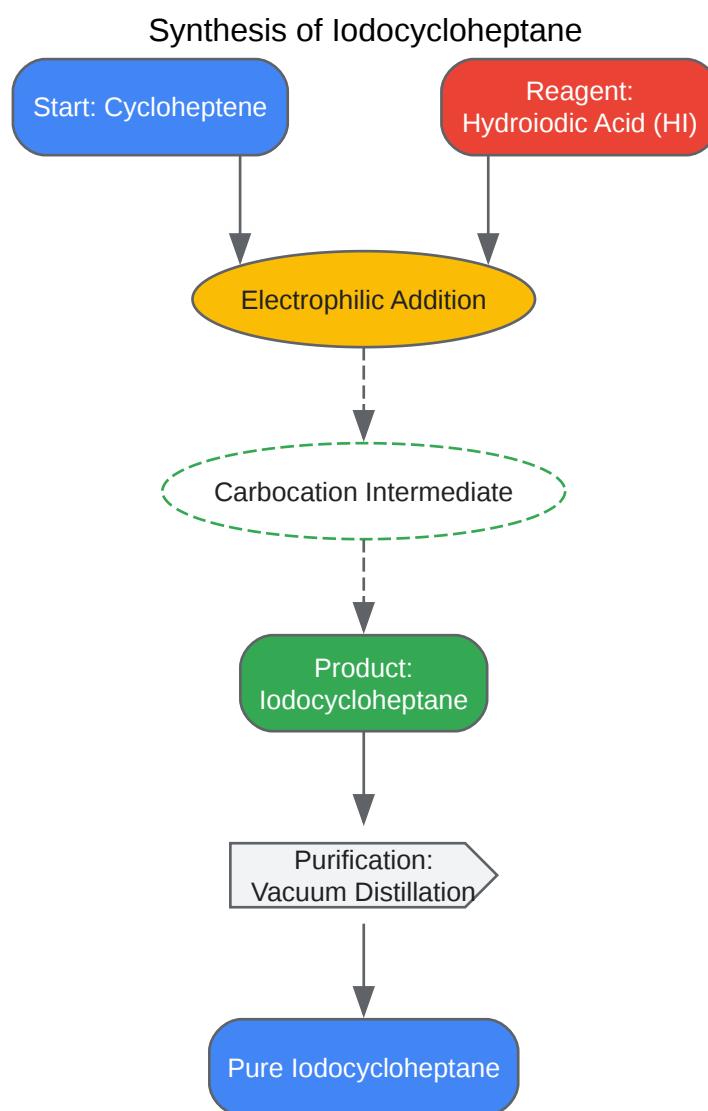
- Dichloromethane (CH_2Cl_2)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Separatory funnel
- Magnetic stirrer and stir bar
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve cycloheptene (1.0 eq) in dichloromethane (20 mL).
- **Addition of Reagent:** Cool the solution to 0 °C in an ice bath. Slowly add hydroiodic acid (1.2 eq) dropwise to the stirred solution.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, carefully pour the mixture into a separatory funnel.
- **Quenching:** Add saturated aqueous sodium thiosulfate solution to quench any excess iodine, followed by the slow addition of saturated aqueous sodium bicarbonate solution to neutralize the acid.
- **Extraction:** Separate the organic layer, and extract the aqueous layer with dichloromethane (2 x 20 mL).

- **Washing:** Combine the organic layers and wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation to yield pure **iodocycloheptane**.

Synthetic Pathway Diagram



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References

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- 2. echemi.com [echemi.com]
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